6-Nitro-1H-indol-4-amine: Technical Profile & Synthetic Utility

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Compound of Interest

Compound Name:	*6-Nitro-1H-indol-4-amine*
CAS No.:	*885520-44-5*
Cat. No.:	*B1593244*

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Chemical Identity & Physicochemical Properties[1][2][3][4][5]

6-Nitro-1H-indol-4-amine is a highly functionalized indole scaffold utilized primarily in medicinal chemistry as a precursor for kinase inhibitors and DNA-binding agents. Its structure features an electron-withdrawing nitro group at the C6 position and an electron-donating primary amine at the C4 position, creating a unique "push-pull" electronic system that influences both its reactivity and its binding affinity in biological targets.

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Property	Data
CAS Number	885520-44-5
IUPAC Name	6-Nitro-1H-indol-4-amine
Synonyms	4-Amino-6-nitroindole; 4-Amino-6-nitro-1H-indole
Molecular Formula	
Molecular Weight	177.16 g/mol
Appearance	Yellow to orange solid (crystalline powder)
Solubility	Soluble in DMSO, DMF; sparingly soluble in DCM; insoluble in water
pKa (Calculated)	~14.5 (Indole NH), ~2.5 (Aniline)
SMILES	Nc1cc(cc2[nH]ccc12)=O
InChI Key	BIPDYNQMNKZUFH-UHFFFAOYSA-N

Structural Significance

The C4-amino group serves as a critical hydrogen bond donor, often mimicking the adenine ring of ATP in kinase hinge-binding regions. The C6-nitro group acts as a synthetic handle for further reduction (to diamines) or as an electronic tuner to modulate the acidity of the indole NH.

Synthesis & Manufacturing Protocols

The synthesis of **6-Nitro-1H-indol-4-amine** requires navigating the sensitivity of the indole ring to oxidation and the regioselectivity challenges of nitration. Two primary routes are established: Palladium-Catalyzed Amination (preferred for high purity) and Selective Reduction (industrial scalability).

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Method A: Palladium-Catalyzed Cross-Coupling (Buchwald-Hartwig)

This route is preferred in discovery chemistry due to its high regiocontrol and tolerance of the nitro group.

Precursor: 4-Bromo-6-nitroindole (Commercially available or synthesized via Leimgruber-Batcho of 4-bromo-2-nitrotoluene).

Protocol:

- Reagents: 4-Bromo-6-nitroindole (1.0 equiv), Benzophenone imine (1.2 equiv),

  (2 mol%), Xantphos (4 mol%),

  (1.5 equiv).
- Solvent: Anhydrous 1,4-Dioxane.
- Conditions: Degas with Argon; heat at 100°C for 12 hours.
- Hydrolysis: Treat the intermediate imine with 1M HCl/THF at RT for 1 hour.
- Workup: Neutralize with

  , extract with EtOAc, and purify via flash chromatography (Hexane/EtOAc).

Method B: Regioselective Nucleophilic Substitution ( )

Applicable when starting from 4-Fluoro-6-nitroindole. The strongly electron-withdrawing nitro group at C6 activates the C4-fluorine toward nucleophilic attack.

Protocol:

- Reagents: 4-Fluoro-6-nitroindole,

  (7M in Methanol) or

  (followed by reduction).

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- Conditions: Sealed tube, 80-100°C, 24-48 hours.
- Mechanism: Meisenheimer complex formation stabilized by the C6-nitro group.

Synthetic Workflow Diagram

The following diagram illustrates the logical flow for the Buchwald-Hartwig approach, ensuring structural integrity of the nitro group.



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Figure 1: Buchwald-Hartwig amination strategy for the synthesis of **6-Nitro-1H-indol-4-amine**.

Applications in Drug Discovery[4][6]

Kinase Inhibition (Hinge Binding)

The 4-aminoindole scaffold is a "privileged structure" in kinase inhibitor design.

- Mechanism: The Indole N1-H acts as a Hydrogen Bond Donor (HBD) to the kinase hinge region (e.g., Glu residue), while the C4-Amino group provides a second HBD or Hydrogen Bond Acceptor (HBA) interaction depending on orientation and substitution.
- Electronic Tuning: The C6-nitro group pulls electron density from the indole core, increasing the acidity of the N1-H (

  ), thereby strengthening the H-bond with the kinase backbone carbonyl.

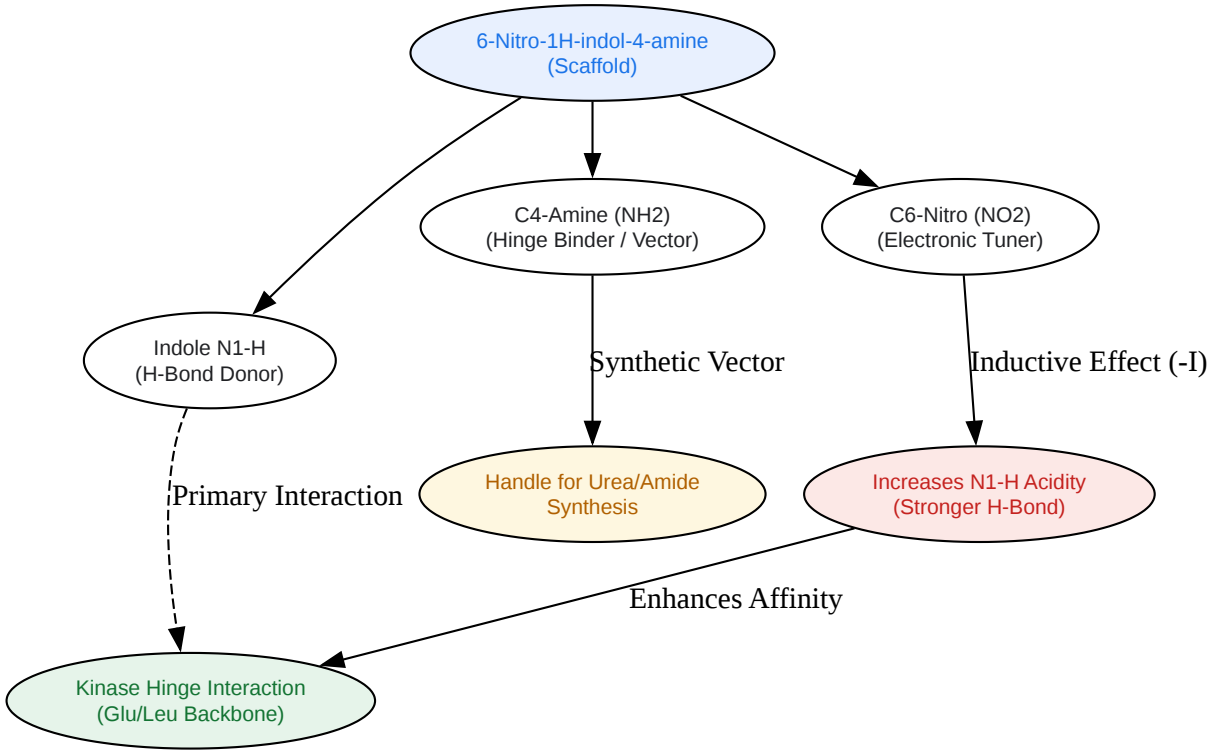
BET Bromodomain Inhibition

Substituted indoles serve as acetyl-lysine mimetics. The 4-amino group can be derivatized to form sulfonamides or ureas that interact with the WPF shelf or ZA loop in BET proteins (BRD4).

Structure-Activity Relationship (SAR) Logic

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The following diagram visualizes the pharmacophore mapping of the molecule.



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Figure 2: Pharmacophore analysis and Structure-Activity Relationship (SAR) logic.

Handling & Safety (SDS Summary)

Hazard Classification:

- Acute Toxicity: Harmful if swallowed (Category 4).
- Skin/Eye Irritation: Causes skin irritation (Category 2) and serious eye irritation (Category 2A).
- STOT-SE: May cause respiratory irritation (Category 3).

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Storage Protocols:

- Temperature: Store at 2-8°C (Refrigerated).
- Atmosphere: Inert gas (Argon/Nitrogen) recommended to prevent oxidation of the amino group (though the nitro group stabilizes the ring, the amine is susceptible to air oxidation over long periods).
- Container: Amber glass vials to protect from light.

References

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- 2. zenodo.org [zenodo.org]
- To cite this document: BenchChem. [6-Nitro-1H-indol-4-amine: Technical Profile & Synthetic Utility]. BenchChem, [2026]. [Online PDF]. Available at:

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